

TonB2 system siderophore transport

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Compound Focus: amonabactin T

CAS No.: 120919-04-2

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Frequently Asked Questions (FAQ)

| Question | Answer & Key Details |
|---|--|
| What defines a TonB2 system? | Characterized by TonB2 , ExbB2 , ExbD2 , and often an extra protein, TtpC . The system is known for its promiscuity in interacting with many different TonB-dependent transporters (TBDTs) [1] [2]. |
| What is the function of the TtpC protein? | TtpC is essential for the activity of many TonB2 systems. It is believed to span the periplasmic space , connecting the inner membrane energy source to outer membrane TBDTs, a function the shorter TonB2 protein may not perform alone [1] [2]. |
| What happens if the TonB2 system is inactivated? | Inactivation can lead to a complete loss of transport for specific siderophores (e.g., enterobactin, aerobactin) and a significant reduction in virulence in pathogenic species [1] [2]. |
| My bacterium has multiple TonB systems. Are they redundant? | No, they often have specialized roles. In <i>Vibrio</i> species, the TonB1 system is often crucial for heme transport, especially under high-salt conditions, while the TonB2 system is more general but essential for siderophore-bound iron transport [1]. |
| Can the TonB2 system be a drug target? | Yes, TonB-dependent iron uptake is critical for virulence in many pathogens. Inhibiting the TonB2 system or its associated TBDTs is a promising strategy for developing novel antimicrobials [3] [4]. |

Troubleshooting Guide: Common Experimental Issues

| Problem & Context | Possible Cause | Suggested Solution |
|--|----------------|--------------------|
| <p> No growth with a specific siderophore, though the TBDT is present. Mutant shows growth defect. 1. Mutation in the tonB2 system itself. 2. Mutation in the auxiliary ttpC gene. 3. System is not energized under your experimental conditions. 1. Complement with a functional tonB2 operon on a plasmid [4]. 2. Ensure the ttpC gene is present and functional; it is often essential for TonB2 activity [1] [2]. 3. For <i>Vibrio</i>, test if TonB1 is compensating, especially for heme uptake at high osmolarity [1]. Unexpected gene expression profile for a TBDT linked to TonB2. Expression is too low or unresponsive. 1. Disruption of a positive regulatory system. 2. Presence of iron in the medium repressing expression via Fur. 1. For TBDTs like PfeA, ensure the function of the PfeS/PfeR two-component system or other specific regulators (e.g., PirR, CzcR) [5]. 2. Use iron-chelexed media and verify the absence of contaminating iron. Confirm Fur-mediated repression is relieved [6] [5]. Catecholamine-induced growth is absent in your <i>Aeromonas</i> or <i>Vibrio</i> strain. Mutation in the tonB2 system, indicating a specific TBDT for iron-from-transferrin is TonB2-dependent [4]. Verify the genotype of your tonB2 genes. Growth stimulation by norepinephrine in <i>A. hydrophila</i> requires a functional TonB2 system [4]. </p> | | |

Detailed Experimental Protocols

Protocol 1: Assessing TonB2 System Dependency for Siderophore Transport

Purpose: To determine if the transport of a specific siderophore or iron source is dependent on the TonB2 system.

Methodology:

- **Strain Construction:** Create an in-frame deletion mutant of a key gene in the TonB2 cluster (e.g., tonB2 or ttpC) in your wild-type bacterial strain. Always construct a complemented strain by introducing the wild-type operon back on a plasmid [4].

- **Growth Media Preparation:** Prepare a defined, iron-limiting medium (e.g., SAPI medium). To create an iron-restricted condition, add 10% fetal bovine serum or the iron chelator apo-transferrin [4].
- **Growth Assay:**
 - **Test Condition:** Supplement the iron-limiting medium with your siderophore of interest (e.g., 3 μ M enterobactin for PfeA, 100 μ M nocardamine for FoxA) or an iron-stress hormone like norepinephrine (100 μ M) [5] [4].
 - **Control Conditions:** Include a no-siderophore control and a positive iron control (e.g., FeCl₃).
 - **Inoculation:** Wash and dilute bacteria to a low inoculum ($\sim 10^2$ CFU/ml) to maximize sensitivity to iron availability. Inoculate the media with wild-type, mutant, and complemented strains [4].
 - **Monitoring:** Measure bacterial growth by monitoring optical density (OD) over 24-48 hours.

Expected Outcome: A TonB2-dependent system will show that the *tonB2* mutant fails to grow with the specific siderophore, while growth is restored in the complemented strain. The wild-type should show robust growth [4].

Protocol 2: Monitoring TBDT Expression with Fluorescent Reporters

Purpose: To quantitatively monitor the real-time expression of a TBDT gene in response to different siderophore concentrations.

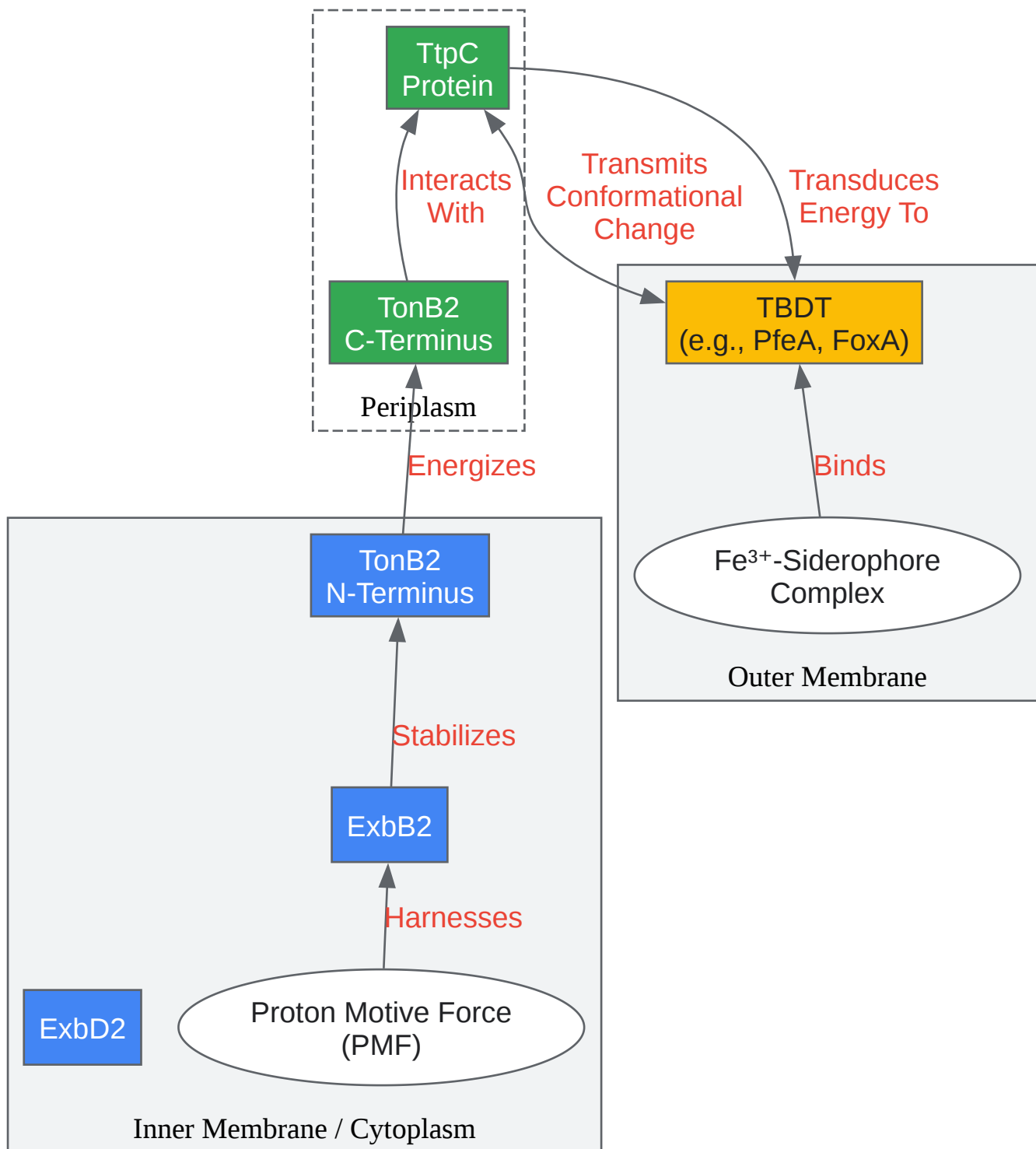
Methodology:

- **Reporter Strain Construction:** Fuse the promoter region (approximately 255 bp upstream of the ATG start codon) of your TBDT gene of interest (e.g., *pfeA* or *foxA*) to a stable fluorescent reporter gene like mCherry. Integrate this construct into the genome of your bacterial host to create a chromosomal reporter strain [5].
- **Induction Experiment:** Grow the reporter strain in iron-limited media supplemented with a concentration gradient of the relevant siderophore (e.g., 0-100 μ M).
- **Data Collection:** Measure both OD (for growth) and fluorescence intensity (for gene expression) throughout the bacterial growth cycle.
- **Mathematical Modeling:** Fit the fluorescence data to mathematical models. Expression can follow a **sigmoidal** (e.g., *pfeA* with enterobactin, maxing at ~ 3 μ M) or **logarithmic** pattern (e.g., *foxA* with nocardamine) in response to siderophore concentration [5].

System Diagrams & Workflows

Diagram 1: TonB2-Dependent Iron Transport Pathway

This diagram illustrates the key components and energy transduction mechanism of the TonB2 system for siderophore transport across the Gram-negative bacterial cell envelope.

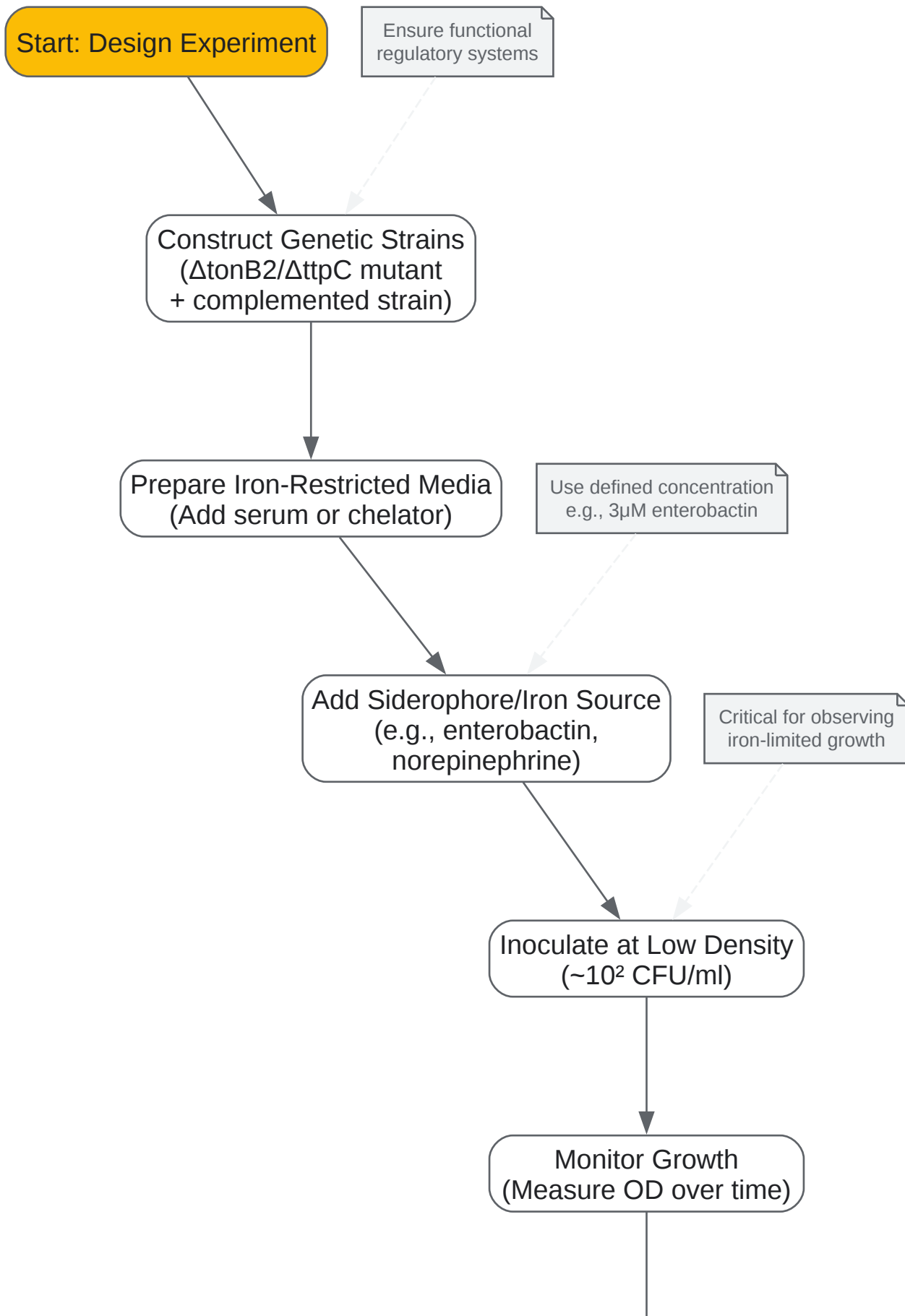


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Diagram Title: TonB2-dependent iron transport across bacterial membranes

Diagram 2: Experimental Workflow for Testing TonB2 Function

This flowchart outlines the key steps for conducting a growth assay to test TonB2 system functionality, as described in the experimental protocols.





Analyze & Interpret Data

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Diagram Title: Experimental workflow for testing TonB2 system function

I hope this technically detailed resource serves as a solid foundation for your support center. The field continues to evolve, particularly in understanding the precise mechanics of energy transduction and in exploiting these systems for antimicrobial development.

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